

Navigating the Safe Handling of P-1075: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: P-1075

Cat. No.: B1678134

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with potent compounds like **P-1075**. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment. By adhering to these procedural, step-by-step guidelines, you can mitigate risks and ensure the integrity of your work.

Essential Safety Information at a Glance

A thorough understanding of the physical and chemical properties of **P-1075** is the first line of defense against potential hazards. The following table summarizes key quantitative data for easy reference and comparison.

Property	Value
CAS Number	60559-98-0
Molecular Formula	C ₁₂ H ₁₇ N ₅
Molecular Weight	231.3 g/mol
Appearance	Solid
Purity	≥98%
Solubility	DMSO, DMF, Ethanol

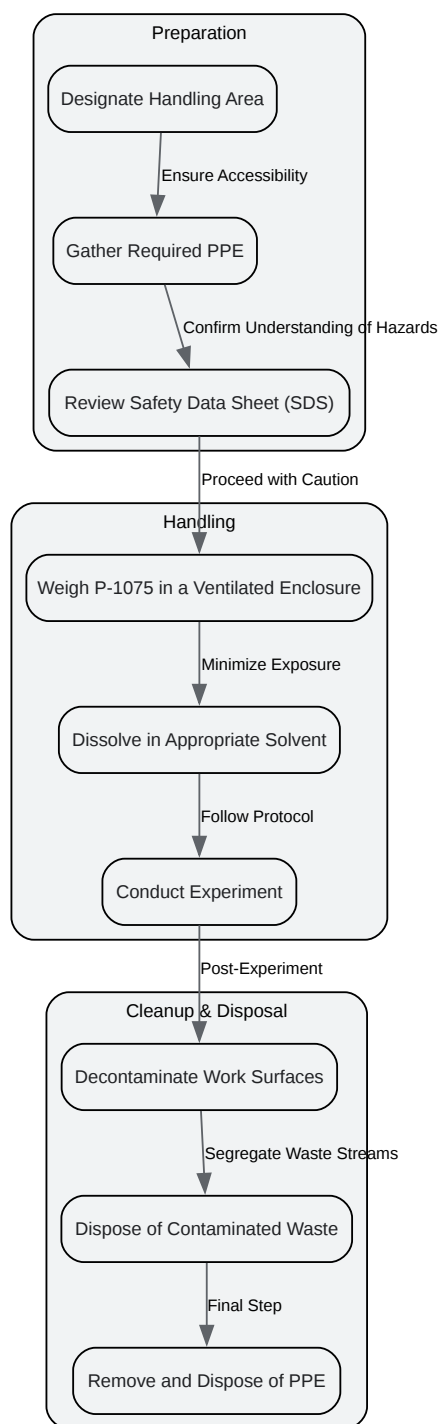
Personal Protective Equipment (PPE): Your First Line of Defense

When handling **P-1075**, a comprehensive personal protective equipment strategy is non-negotiable. The following PPE is mandatory to prevent skin and eye contact, inhalation, and ingestion.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required. Always inspect gloves for tears or punctures before use and dispose of them properly after handling the compound.
- **Eye Protection:** Safety glasses with side shields or goggles are essential to protect against splashes or airborne particles.
- **Lab Coat:** A fully buttoned lab coat provides a critical barrier to protect your skin and clothing from contamination.
- **Respiratory Protection:** Use a properly fitted respirator if there is a risk of generating dust or aerosols.

Operational Plan: A Step-by-Step Protocol for Safe Handling

A clear and concise operational plan is crucial for minimizing exposure and ensuring procedural consistency. The following workflow outlines the key steps for the safe handling of **P-1075**, from initial preparation to final disposal.



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Diagram 1: Workflow for Safe Handling of P-1075

Disposal Plan: Ensuring Environmental and Personal Safety

Proper disposal of **P-1075** and any contaminated materials is a critical final step in the experimental workflow. Adherence to institutional and local regulations is mandatory.

- **Contaminated Waste:** All disposable items that have come into contact with **P-1075**, including gloves, pipette tips, and empty vials, must be collected in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **P-1075** should be collected in a separate, sealed, and properly labeled hazardous waste container. Do not pour any solutions containing **P-1075** down the drain.
- **Decontamination:** All work surfaces and equipment should be thoroughly decontaminated using an appropriate cleaning agent as specified by your institution's safety protocols.

By implementing these comprehensive safety and logistical measures, researchers can confidently and responsibly advance their scientific endeavors while prioritizing the well-being of themselves and their colleagues.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com